

Application Notes and Protocols for Oxodipine Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxodipine is a dihydropyridine calcium channel blocker utilized in cardiovascular research for its therapeutic potential in treating hypertension.[1][2] Accurate and reproducible experimental results rely on the correct preparation and storage of **oxodipine** stock solutions. These application notes provide detailed protocols for the preparation, storage, and handling of **oxodipine** to ensure its stability and efficacy in research applications. **Oxodipine**, with the chemical formula $C_{19}H_{21}NO_6$ and a molecular weight of approximately 359.38 g/mol , is a solid powder at room temperature.[3][4]

Data Presentation

Physicochemical Properties of Oxodipine

Property	- Value	References
Molecular Formula	C19H21NO6	[5]
Molecular Weight	359.38 g/mol	
Appearance	Solid Powder	_
Melting Point	166.8°C	



Solubility of Oxodipine

Solvent	Solubility	Concentration	Notes	References
Dimethyl Sulfoxide (DMSO)	55 mg/mL	153.05 mM	Sonication may be required for complete dissolution.	
Water	< 1 mg/mL	-	Limited aqueous solubility.	

Recommended Storage Conditions for Oxodipine

Form	Temperature	Duration	Conditions	References
Solid Powder	-20°C	Up to 3 years	Dry and dark.	_
Solid Powder	0-4°C	Short-term (days to weeks)	Dry and dark.	
Stock Solution (in DMSO)	-80°C	Up to 1 year	-	
Stock Solution (in DMSO)	-20°C	Long-term (months)	-	
Stock Solution (in DMSO)	0-4°C	Short-term (days to weeks)	-	_

Experimental Protocols

Protocol for Preparation of a 10 mM Oxodipine Stock Solution in DMSO

Materials:

- Oxodipine solid powder (CAS: 90729-41-2)
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Analytical balance
- Spatula
- 1.5 mL or 2 mL microcentrifuge tubes (amber or covered in foil)
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Pre-weighing Preparation: Allow the vial of oxodipine powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing Oxodipine: Tare a clean, dry microcentrifuge tube on the analytical balance.
 Carefully weigh approximately 3.6 mg of oxodipine powder directly into the tube. Record the exact weight.
- Solvent Addition: Add the appropriate volume of DMSO to the tube to achieve a final concentration of 10 mM. To calculate the required volume, use the following formula:

Volume (L) = (Mass (g) / Molecular Weight (g/mol)) / Concentration (mol/L)

For 3.6 mg of **oxodipine** (MW: 359.38 g/mol) to make a 10 mM (0.01 M) solution:

Volume (L) = $(0.0036 \text{ g} / 359.38 \text{ g/mol}) / 0.01 \text{ mol/L} \approx 0.001 \text{ L} = 1 \text{ mL}$

- Dissolution: Cap the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the oxodipine does not completely dissolve, sonicate the tube in a water bath for 5-10 minutes.
- Visual Inspection: Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.



Aliquoting and Storage: Aliquot the stock solution into smaller volumes in amber or foil-wrapped microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to one year).

Safety Precautions:

- Handle **oxodipine** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

Mandatory Visualization





Oxodipine Stock Solution: Preparation and Storage Workflow

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